

Application of Raffinose Pentahydrate in Cryopreservation of Mammalian Oocytes: Application Notes and Protocols

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Compound of Interest

Compound Name: *D(+)-Raffinose pentahydrate*

Cat. No.: B7908328

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Introduction

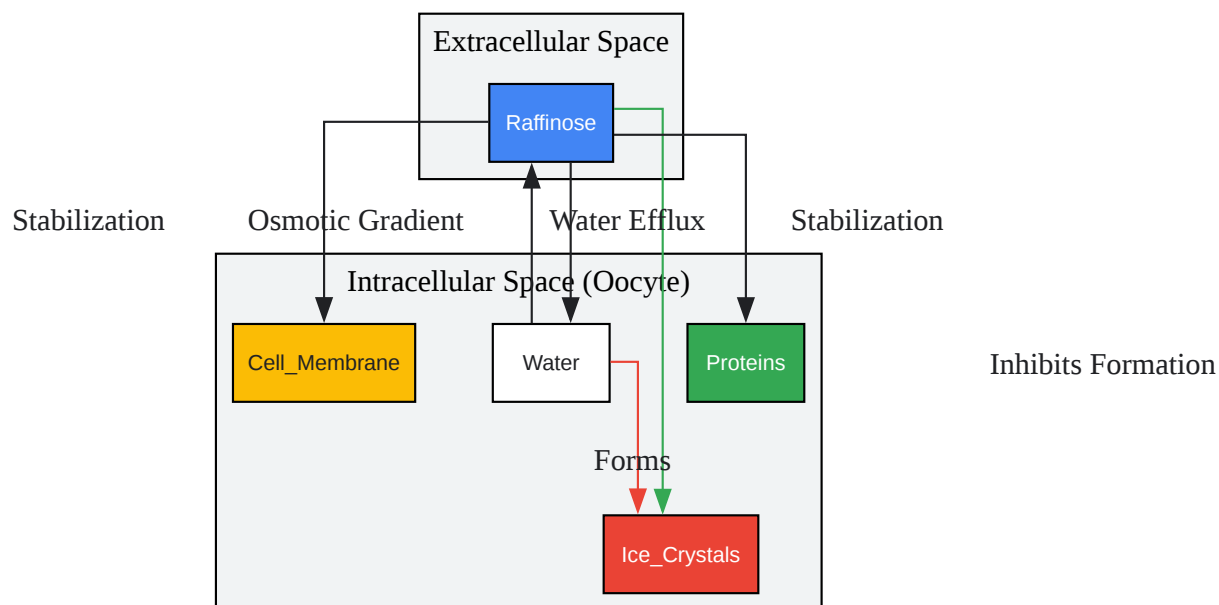
The cryopreservation of mammalian oocytes is a critical technology in reproductive medicine, conservation biology, and drug development. A key challenge in this process is mitigating cellular damage caused by ice crystal formation and osmotic stress. Raffinose pentahydrate, a non-reducing trisaccharide, serves as a non-permeating cryoprotectant that helps to dehydrate the oocyte osmotically before freezing, thereby reducing the formation of intracellular ice. Its presence in the extracellular medium also helps to stabilize cell membranes and proteins during the freezing and thawing processes. This document provides detailed application notes and experimental protocols for the use of raffinose pentahydrate in the cryopreservation of mammalian oocytes, with a focus on established methods in murine models that can serve as a basis for adaptation to other species.

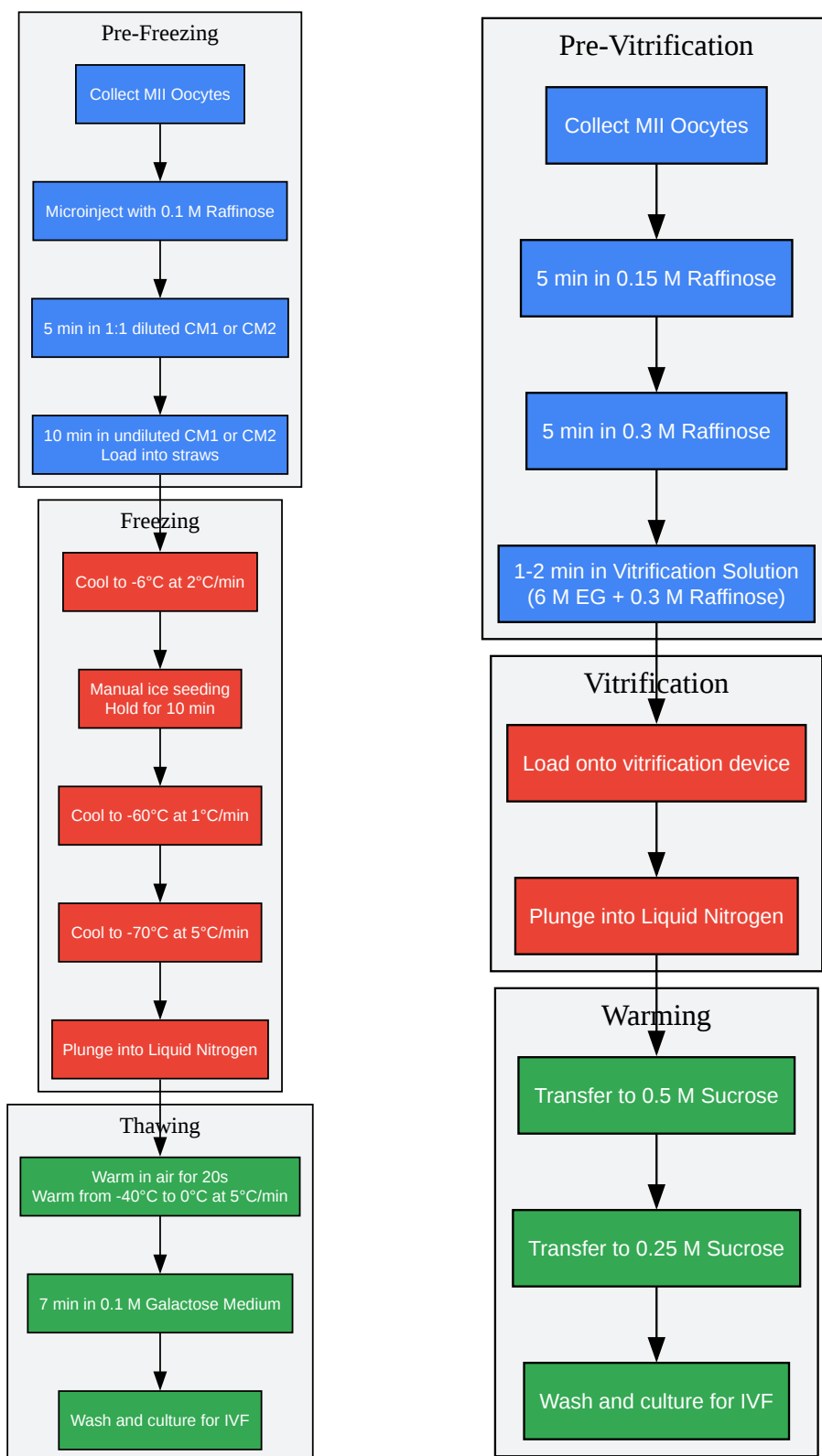
Mechanism of Action

Raffinose, as a non-permeating cryoprotectant, does not readily cross the oocyte's plasma membrane. Its primary cryoprotective effects are exerted extracellularly. The proposed mechanism involves several key processes:

- **Osmotic Dehydration:** By increasing the osmolarity of the extracellular solution, raffinose creates an osmotic gradient that draws water out of the oocyte. This pre-freezing dehydration is crucial for minimizing the amount of intracellular water available to form damaging ice crystals.
- **Vitrification Promotion:** The dehydration of the cytoplasm, combined with the presence of permeating cryoprotectants, increases the viscosity of the intracellular milieu, making it more likely to solidify into a glass-like amorphous state (vitrification) rather than crystallizing upon rapid cooling.
- **Membrane Stabilization:** Sugars like raffinose are thought to interact with the polar head groups of phospholipids in the cell membrane, replacing water molecules and helping to maintain the integrity of the lipid bilayer at low temperatures.
- **Protein Protection:** Raffinose can also help to stabilize proteins by forming a protective hydration shell, preventing denaturation during freezing and thawing.

The following diagram illustrates the logical relationship of raffinose's mechanism of action in oocyte cryopreservation.





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